

Application Notes and Protocols for Ceftriaxone Sodium in Cell Culture Experiments

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Compound of Interest

Compound Name: Ceftriaxone sodium hydrate

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These application notes provide detailed protocols for the preparation and use of Ceftriaxone sodium solutions in cell culture experiments, ensuring reproducibility and accuracy in research settings.

Ceftriaxone sodium is a third-generation cephalosporin antibiotic with a broad spectrum of activity against many gram-positive and gram-negative bacteria.^{[1][2]} Its primary mechanism of action involves the inhibition of bacterial cell wall synthesis.^{[2][3][4]} While its primary use is as an antibacterial agent, its effects on mammalian cells are an important consideration in cell culture experiments, especially at high concentrations.^[5]

Data Presentation: Physicochemical Properties and Stability

The following tables summarize the key quantitative data for the preparation and storage of Ceftriaxone sodium solutions.

Table 1: Solubility of Ceftriaxone Sodium

Solvent	Solubility	Reference(s)
Water	Readily soluble, ≥ 40 mg/mL	[6] [7]
Phosphate-Buffered Saline (PBS), pH 7.2	Approx. 10 mg/mL	[8]
Methanol	Sparingly soluble	[7]
Ethanol	Very slightly soluble	[7]
DMSO	50 mg/mL (with sonication)	[6]
Formamide	Soluble	[9]
Acetone	Sparingly soluble	[9]
N,N-Dimethylformamide	Soluble	[9]

Table 2: Stability of Ceftriaxone Sodium Solutions

Solvent/Diluent	Concentration(s)	Storage Temperature	Stability Duration	Reference(s)
Sterile Water	100 mg/mL	25°C (Room Temp)	Up to 3 days	[10]
100 mg/mL	4°C	Up to 10 days	[10]	
5% Dextrose	10 mg/mL, 50 mg/mL	5°C	Dependent on conc.	[11]
100 mg/mL	25°C (Room Temp)	Up to 3 days	[10]	
100 mg/mL	4°C	Up to 10 days	[10]	[10]
250 mg/mL	25°C (Room Temp)	Less than 24 hours	[10]	
250 mg/mL	4°C	Up to 3 days	[10]	[11]
0.9% NaCl	10 mg/mL, 50 mg/mL	5°C	Dependent on conc.	
Polypropylene Syringes	Not Specified	-20°C	Stable	[12]
Not Specified	4°C	Stable	[12]	
Not Specified	20°C	Stable	[12]	

Note: The color of Ceftriaxone sodium solutions can range from light yellow to amber, depending on the storage duration, concentration, and diluent used.[7] For cell culture applications, it is recommended to use freshly prepared solutions or solutions stored under validated conditions for short periods. It is also important to note that Ceftriaxone sodium should not be mixed with calcium-containing solutions as it may lead to precipitation.[1][13][14]

Table 3: Reported Cytotoxicity of Ceftriaxone in Human Bone Progenitor Cells

Exposure Time	Effect	Ceftriaxone Concentration	Reference(s)
24h and 48h	Cytotoxic effect	> 15,000 mg/L	[5]
10 days	Subtoxic effects	> 500 mg/L	[5]
28 days	Negative effect on in vitro mineralization	> 250 mg/L	[5]

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL Ceftriaxone Sodium Stock Solution

This protocol describes the preparation of a concentrated stock solution of Ceftriaxone sodium that can be further diluted to the desired working concentration in cell culture medium.

Materials:

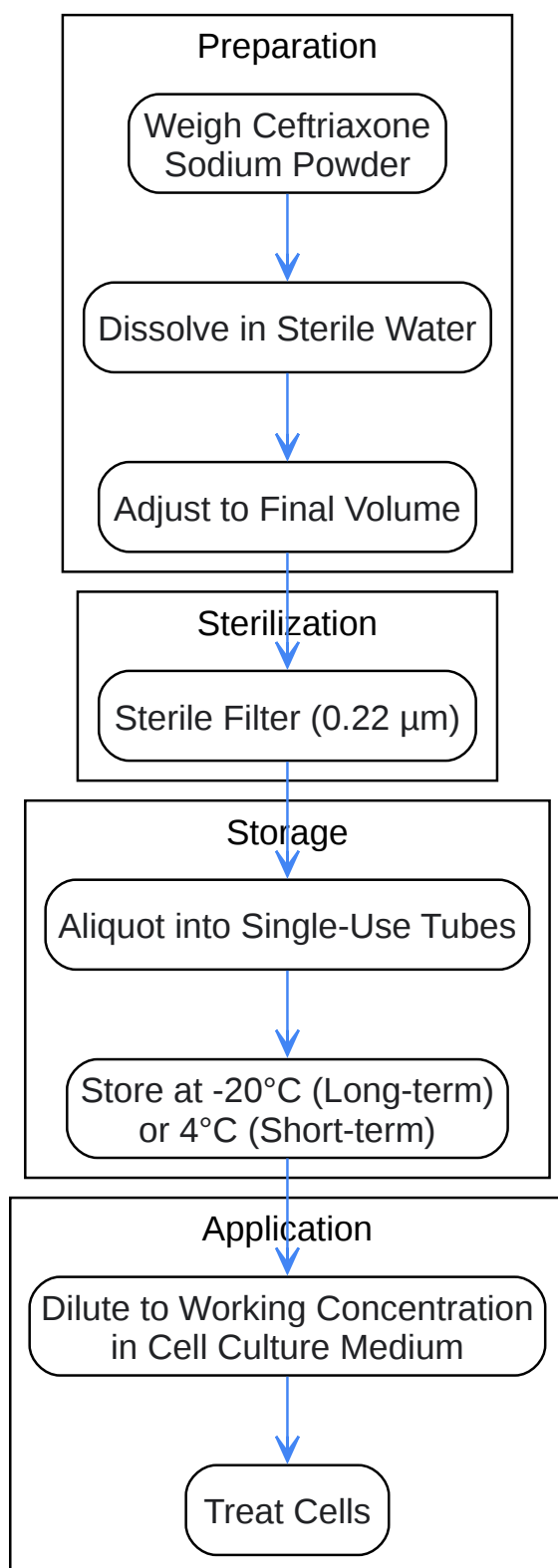
- Ceftriaxone sodium powder (sterile)
- Sterile, nuclease-free water for injection or cell culture grade water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes
- 0.22 µm sterile syringe filter
- Sterile syringes
- Laminar flow hood or biological safety cabinet
- Vortex mixer

Procedure:

- Aseptic Technique: Perform all steps under sterile conditions in a laminar flow hood or biological safety cabinet to prevent contamination.
- Weighing: Accurately weigh the desired amount of Ceftriaxone sodium powder. For example, to prepare 10 mL of a 100 mg/mL solution, weigh 1 g of the powder.
- Dissolution:
 - Transfer the weighed powder into a sterile conical tube.
 - Add a small volume of sterile water (e.g., 5 mL for a final volume of 10 mL) to the tube.
 - Gently swirl or vortex at a low speed to dissolve the powder. Ceftriaxone sodium is readily soluble in water.[\[7\]](#)
- Volume Adjustment: Once the powder is completely dissolved, add sterile water to reach the final desired volume (e.g., 10 mL).
- Sterile Filtration:
 - Draw the Ceftriaxone sodium solution into a sterile syringe.
 - Attach a 0.22 μm sterile syringe filter to the syringe.
 - Filter the solution into a new sterile conical tube. This step is crucial to ensure the sterility of the stock solution for cell culture use.
- Aliquoting and Storage:
 - Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 100 μL or 500 μL) in sterile microcentrifuge tubes.
 - Label the aliquots clearly with the name of the compound, concentration, and date of preparation.
 - Store the aliquots at -20°C for long-term storage. Based on stability data, frozen solutions are stable for extended periods.[\[11\]](#)[\[12\]](#) Avoid repeated freeze-thaw cycles. For short-term storage, aliquots can be kept at 4°C for up to 10 days.[\[10\]](#)

Visualizations

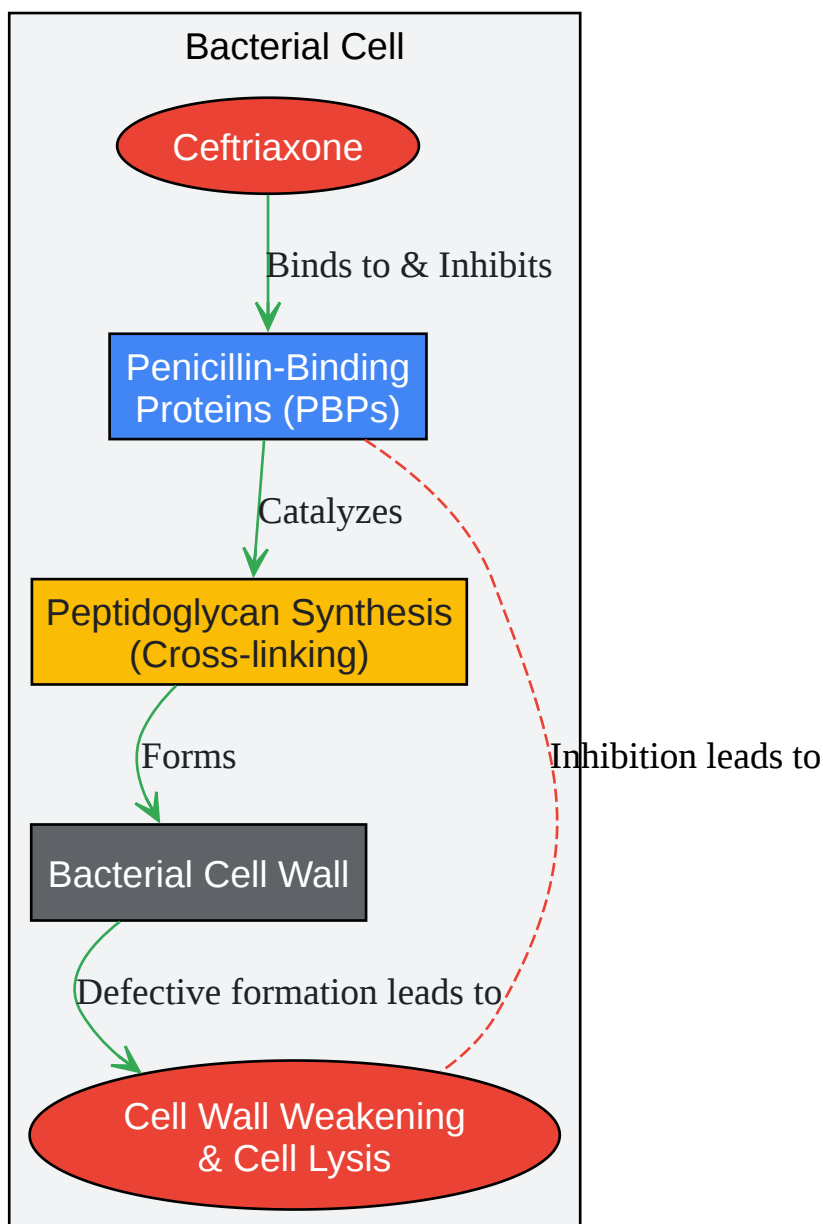
Diagram 1: Experimental Workflow for Ceftriaxone Sodium Solution Preparation



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Caption: Workflow for preparing sterile Ceftriaxone sodium solutions.

Diagram 2: Mechanism of Action of Ceftriaxone



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Caption: Ceftriaxone's inhibition of bacterial cell wall synthesis.

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